

# CaSnO<sub>3</sub> perovskite structure stability

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: Calcium tin oxide

CAS No.: 12013-46-6

Cat. No.: B076621

[Get Quote](#)

An In-depth Technical Guide on the Structural Stability of CaSnO<sub>3</sub> Perovskite

## Executive Summary

Calcium stannate (CaSnO<sub>3</sub>) is an alkaline earth perovskite from the ABO<sub>3</sub> family that is garnering significant attention for its diverse applications, including as a capacitor component, gas sensor, host for phosphors, and as a photocatalyst.<sup>[1][2][3]</sup> Its utility is intrinsically linked to its high physical and chemical stability.<sup>[4][5]</sup> This document provides a comprehensive technical overview of the structural stability of CaSnO<sub>3</sub>, detailing its various crystalline phases, the factors governing their stability, and the experimental methodologies used for its synthesis and characterization. Quantitative data is summarized for comparative analysis, and key processes are visualized to elucidate complex relationships.

## Crystalline Structures of CaSnO<sub>3</sub>

The stability of CaSnO<sub>3</sub> is best understood through its different crystallographic polymorphs. While the ideal perovskite structure is cubic, CaSnO<sub>3</sub> most commonly adopts a distorted orthorhombic structure at ambient conditions, and can be forced into other structures under specific conditions.

- Orthorhombic (Pbnm/Pnma): At ambient conditions,  $\text{CaSnO}_3$  crystallizes in a  $\text{GdFeO}_3$ -type orthorhombic structure.<sup>[1]</sup> This is a distorted version of the ideal cubic perovskite, characterized by a tilting of the corner-sharing  $\text{SnO}_6$  octahedra.<sup>[1][6]</sup> This distortion is a key factor in its stability under standard conditions.
- Cubic (Pm-3m): This represents the ideal, high-symmetry perovskite structure with no octahedral tilting.<sup>[7]</sup> Density Functional Theory (DFT) calculations indicate that this phase has a higher energy (Energy Above Hull of 0.210 eV/atom) than the orthorhombic phase, suggesting it is less stable under standard conditions.<sup>[7]</sup> However, a phase transition from orthorhombic to cubic has been experimentally induced using supercritical  $\text{CO}_2$  treatment.<sup>[8]</sup>
- Ilmenite (R-3): A trigonal, non-perovskite polymorph of  $\text{CaSnO}_3$  has also been synthesized.<sup>[9]</sup> This structure is distinct from the corner-sharing octahedra framework of perovskites.
- Post-Perovskite ( $\text{CaIrO}_3$ -type): Under high pressure and temperature,  $\text{CaSnO}_3$  perovskite transforms into a post-perovskite phase.<sup>[10]</sup> This transition is significant in geochemical contexts, as  $\text{CaSnO}_3$  serves as a low-pressure analogue for  $\text{MgSiO}_3$ , a major component of the Earth's mantle.<sup>[10]</sup> This high-pressure phase is notably quenchable, meaning it can be preserved at ambient conditions after synthesis.<sup>[10]</sup>

## Factors Influencing Structural Stability

The specific crystalline phase and overall stability of  $\text{CaSnO}_3$  are governed by a combination of thermodynamic, kinetic, and chemical factors.

## Tolerance Factor

The Goldschmidt tolerance factor ( $t$ ) is a widely used empirical indicator for predicting the stability of the perovskite structure. It is calculated based on the ionic radii of the constituent ions (A, B, and X).

The formula is:  $t = (r_A + r_X) / (\sqrt{2} * (r_B + r_X))$

For  $\text{CaSnO}_3$ :

- $r_A$  ( $\text{Ca}^{2+}$ , 12-coordinate): 1.34 Å

- $r_B$  ( $\text{Sn}^{4+}$ , 6-coordinate): 0.69 Å
- $r_X$  ( $\text{O}^{2-}$ , 6-coordinate): 1.40 Å

Calculation:  $t = (1.34 + 1.40) / (\sqrt{2} * (0.69 + 1.40)) \approx 0.927$

A 't' value between 0.8 and 1.0 is generally considered favorable for perovskite formation. The value of ~0.927 for  $\text{CaSnO}_3$  is well within this range, predicting a stable perovskite structure. However, since it deviates from the ideal value of 1.0, it correctly suggests that a distorted (i.e., orthorhombic) rather than a cubic structure is most stable. It is important to note that while the Goldschmidt factor is a useful guideline, newer, more sophisticated tolerance factors have been developed that achieve higher predictive accuracy (up to 92%) for classifying compounds as perovskite or non-perovskite.[\[11\]](#)

## Pressure and Temperature

External conditions play a critical role in the phase stability of  $\text{CaSnO}_3$ .

- Pressure: The orthorhombic phase is stable up to significant pressures.[\[1\]](#)[\[12\]](#) At very high pressures, it undergoes a phase transition to the post-perovskite structure.[\[13\]](#) Theoretical calculations predicted this transition at ~12 GPa, while experimental studies using laser-heated diamond-anvil cells observed it above 40 GPa and 2000 K.[\[10\]](#)[\[13\]](#)[\[14\]](#) Increasing pressure enhances the octahedral distortion before the transition occurs.[\[10\]](#)
- Temperature:  $\text{CaSnO}_3$  exhibits remarkable thermal stability, maintaining its orthorhombic structure even at extreme temperatures.[\[5\]](#)

## Synthesis Methodology

The choice of synthesis route can influence the resulting crystal phase, purity, and morphology, which in turn affect stability. High-temperature solid-state reactions typically yield the stable orthorhombic phase.[\[2\]](#) Lower-temperature methods like hydrothermal and co-precipitation routes can produce nanocrystals and other morphologies, often via a  $\text{CaSn}(\text{OH})_6$  precursor which is later converted to  $\text{CaSnO}_3$  by calcination.[\[2\]](#)[\[15\]](#)

## Defects and Doping

The presence of defects, such as oxygen vacancies, can impact the electronic structure and stability of the material.<sup>[16]</sup> Doping the Ca or Sn sites with other elements is a common strategy to modify its properties. For example, doping with Manganese (Mn) was found to alter the optical band gap and electrical properties while retaining the orthorhombic structure.<sup>[17]</sup>

## Quantitative Data Summary

The following tables summarize key quantitative data for different  $\text{CaSnO}_3$  polymorphs.

Table 1: Crystallographic Data of  $\text{CaSnO}_3$  Polymorphs

| Property                    | Orthorhombic (Pnma)       | Cubic (Pm-3m)              | Ilmenite (R-3)             |
|-----------------------------|---------------------------|----------------------------|----------------------------|
| Crystal System              | Orthorhombic              | Cubic                      | Trigonal                   |
| Space Group                 | Pnma (62) <sup>[6]</sup>  | Pm-3m (221) <sup>[7]</sup> | R-3 (148) <sup>[9]</sup>   |
| Lattice a (Å)               | 5.52 <sup>[6]</sup>       | 4.07 <sup>[7]</sup>        | 5.52 <sup>[9]</sup>        |
| Lattice b (Å)               | 5.70 <sup>[6]</sup>       | 4.07 <sup>[7]</sup>        | 5.52 <sup>[9]</sup>        |
| Lattice c (Å)               | 7.91 <sup>[6]</sup>       | 4.07 <sup>[7]</sup>        | 15.31 <sup>[9]</sup>       |
| $\alpha, \beta, \gamma$ (°) | 90, 90, 90 <sup>[6]</sup> | 90, 90, 90 <sup>[7]</sup>  | 90, 90, 120 <sup>[9]</sup> |
| Volume (Å <sup>3</sup> )    | 248.81 <sup>[6]</sup>     | 67.24 <sup>[7]</sup>       | 403.60 <sup>[9]</sup>      |

Table 2: Selected Bond Lengths and Thermodynamic Properties

| Property                         | Orthorhombic (Pnma)      | Cubic (Pm-3m)          |
|----------------------------------|--------------------------|------------------------|
| Ca-O Bond Lengths (Å)            | 2.33 - 2.81[6]           | 2.88[7]                |
| Sn-O Bond Lengths (Å)            | 2.07[6]                  | 2.03[7]                |
| SnO <sub>6</sub> Tilt Angles (°) | 33 - 34[6]               | Not tilted[7]          |
| Predicted Formation Energy       | -                        | -2.484 eV/atom[7]      |
| Energy Above Hull                | 0 eV/atom (ground state) | 0.210 eV/atom[7]       |
| Band Gap                         | 4.2 - 4.4 eV[3][18]      | 1.39 eV (predicted)[7] |

Table 3: Elastic Properties of Orthorhombic CaSnO<sub>3</sub>

| Elastic Modulus                                     | Value (GPa) | Method                                   |
|-----------------------------------------------------|-------------|------------------------------------------|
| Bulk Modulus (K)                                    | 166 (2)     | Ultrasonic Interferometry[12]            |
| Shear Modulus (G)                                   | 88 (1)      | Ultrasonic Interferometry[12]            |
| C <sub>11</sub> , C <sub>22</sub> , C <sub>33</sub> | 270 - 290   | Brillouin Scattering (Single Crystal)[4] |
| C <sub>44</sub> , C <sub>55</sub> , C <sub>66</sub> | 90 - 98     | Brillouin Scattering (Single Crystal)[4] |
| C <sub>12</sub> , C <sub>13</sub> , C <sub>23</sub> | 100 - 120   | Brillouin Scattering (Single Crystal)[4] |

## Experimental Protocols

### Synthesis Methods

- Solid-State Reaction:
  - Stoichiometric amounts of high-purity precursor powders (e.g., CaO or CaCO<sub>3</sub>, and SnO<sub>2</sub>) are intimately mixed, typically by ball milling.
  - The mixed powder is pressed into pellets.

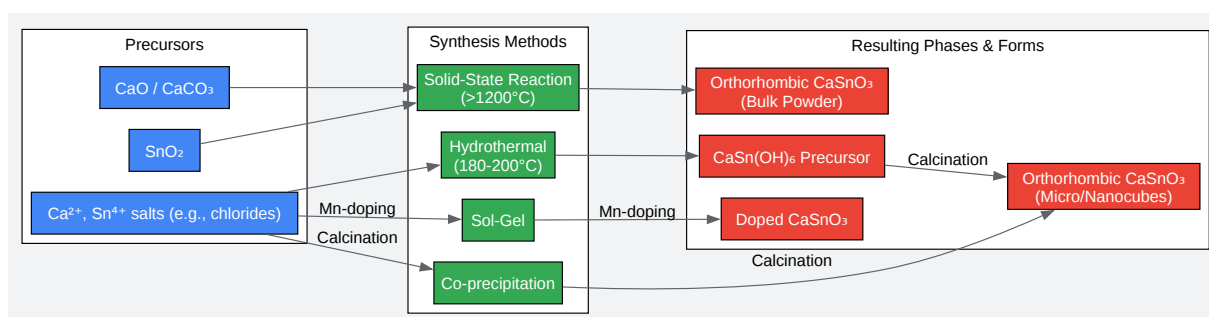
- The pellets are calcined in air at high temperatures, often exceeding 1200°C, for extended periods (e.g., 24 hours).[2]
- Intermediate grinding and re-pelletizing steps may be required to ensure a homogeneous, single-phase product.
- Hydrothermal Synthesis:
  - Soluble precursors of calcium (e.g.,  $\text{CaCl}_2$ ) and tin (e.g.,  $\text{SnCl}_4 \cdot 5\text{H}_2\text{O}$ ) are dissolved in a solvent, typically deionized water.
  - A precipitating agent (e.g.,  $\text{NaOH}$  or  $\text{KOH}$ ) is added to the solution to adjust the pH and induce the formation of a precursor, often  $\text{CaSn}(\text{OH})_6$ .
  - The resulting suspension is sealed in a Teflon-lined stainless-steel autoclave.
  - The autoclave is heated to a specific temperature (e.g., 180-200°C) and maintained for several hours.[2]
  - After cooling, the product is collected by centrifugation, washed with deionized water and ethanol, and dried.
  - A final calcination step (e.g., at 500-700°C) is often performed to convert the precursor into crystalline  $\text{CaSnO}_3$ . [2][15]

## Characterization Techniques

- X-Ray Diffraction (XRD): This is the primary technique for phase identification and structural analysis. Rietveld refinement of the XRD pattern is used to determine the space group, lattice parameters, and atomic positions, confirming the crystalline phase and purity of the synthesized material.[17]
- Brillouin Scattering: This non-destructive optical technique is used to measure the velocity of acoustic waves (phonons) in a material. For single crystals, it allows for the determination of the full set of elastic constants ( $C_{ij}$ ), providing fundamental insight into the mechanical stability and stiffness of the material.[4]

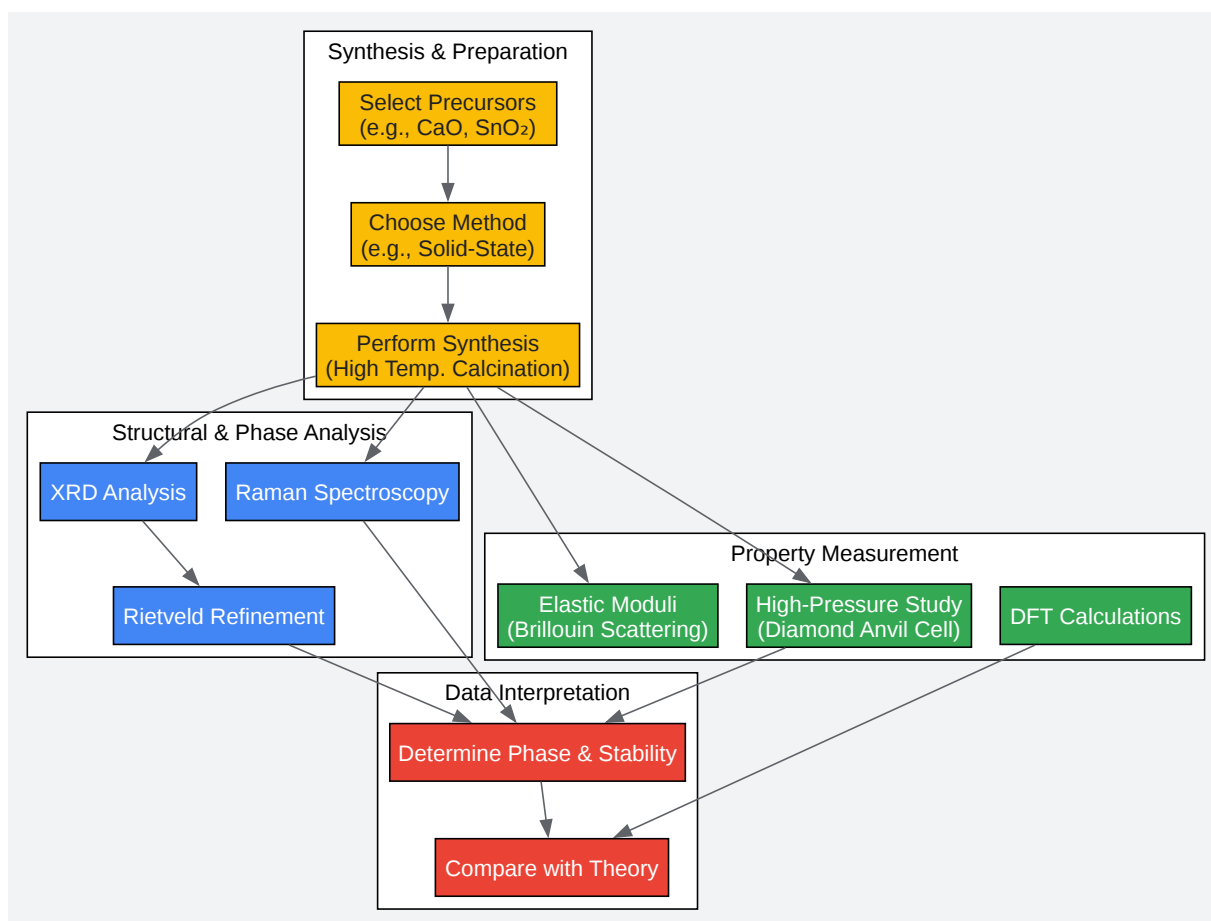
- Density Functional Theory (DFT) Calculations: Computational methods are used to investigate phase stability, predict phase transitions under pressure, and calculate properties like formation energies and electronic band structures. These calculations provide a theoretical framework that complements experimental findings.[13][19]

## Visualizations



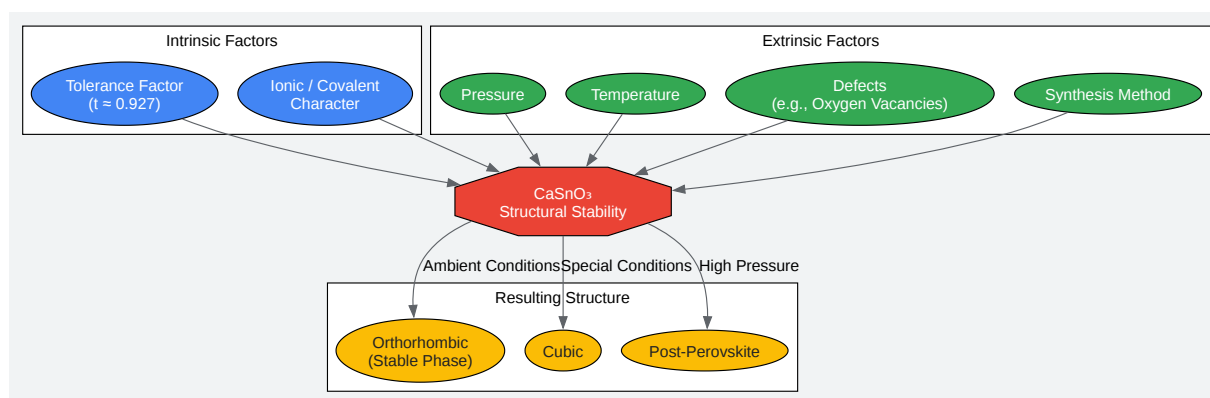
[Click to download full resolution via product page](#)

Caption: Relationship between synthesis precursors, methods, and resulting CaSnO<sub>3</sub> products.



[Click to download full resolution via product page](#)

Caption: Typical experimental workflow for investigating  $\text{CaSnO}_3$  perovskite stability.



[Click to download full resolution via product page](#)

Caption: Key intrinsic and extrinsic factors that influence  $\text{CaSnO}_3$  structural stability.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [researchgate.net \[researchgate.net\]](#)
- 2. [researchgate.net \[researchgate.net\]](#)
- 3. Wide-Bandgap  $\text{CaSnO}_3$  Perovskite As an Efficient and Selective Deep-UV Absorber for Self-Powered and High-Performance p-i-n Photodetector - PubMed  
[\[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)

- [4. meetingorganizer.copernicus.org](https://meetingorganizer.copernicus.org) [[meetingorganizer.copernicus.org](https://meetingorganizer.copernicus.org)]
- [5. arxiv.org](https://arxiv.org) [[arxiv.org](https://arxiv.org)]
- [6. next-gen.materialsproject.org](https://next-gen.materialsproject.org) [[next-gen.materialsproject.org](https://next-gen.materialsproject.org)]
- [7. next-gen.materialsproject.org](https://next-gen.materialsproject.org) [[next-gen.materialsproject.org](https://next-gen.materialsproject.org)]
- [8. Supercritical CO<sub>2</sub>-modulated phase transition in CaSnO<sub>3</sub> from orthorhombic to cubic symmetry for room-temperature ferromagnetism - PMC](https://pubmed.ncbi.nlm.nih.gov/31111111/) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111111/)]
- [9. next-gen.materialsproject.org](https://next-gen.materialsproject.org) [[next-gen.materialsproject.org](https://next-gen.materialsproject.org)]
- [10. researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- [11. docs.nrel.gov](https://www.docs.nrel.gov) [[docs.nrel.gov](https://www.docs.nrel.gov)]
- [12. Searching for post-perovskite transition in CaSnO<sub>3</sub> at high pressure: an ultrasonic velocity study to 18 GPa | Semantic Scholar](https://www.semanticscholar.org/lookup/10.1016/j.solidstatecomm.2019.106741) [[semanticscholar.org](https://www.semanticscholar.org/lookup/10.1016/j.solidstatecomm.2019.106741)]
- [13. pubs.geoscienceworld.org](https://pubs.geoscienceworld.org) [[pubs.geoscienceworld.org](https://pubs.geoscienceworld.org)]
- [14. New high-pressure phase relations in CaSnO<sub>3</sub> | Semantic Scholar](https://www.semanticscholar.org/lookup/10.1016/j.solidstatecomm.2019.106741) [[semanticscholar.org](https://www.semanticscholar.org/lookup/10.1016/j.solidstatecomm.2019.106741)]
- [15. researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- [16. iris.unito.it](https://iris.unito.it) [[iris.unito.it](https://iris.unito.it)]
- [17. tandfonline.com](https://www.tandfonline.com) [[tandfonline.com](https://www.tandfonline.com)]
- [18. pubs.acs.org](https://pubs.acs.org) [[pubs.acs.org](https://pubs.acs.org)]
- [19. iris.unito.it](https://iris.unito.it) [[iris.unito.it](https://iris.unito.it)]
- To cite this document: BenchChem. [CaSnO<sub>3</sub> perovskite structure stability]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b076621/docs#casno3-perovskite-structure-stability\]](https://www.benchchem.com/product/b076621/docs#casno3-perovskite-structure-stability)

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)